

N-Tridecanoyl-D-erythro-sphinganine-d7 stability and storage conditions

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Compound of Interest

Compound Name: *N-Tridecanoyl-D-erythro-sphinganine-d7*

Cat. No.: *B15141638*

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Technical Support Center: N-Tridecanoyl-D-erythro-sphinganine-d7

This guide provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **N-Tridecanoyl-D-erythro-sphinganine-d7**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **N-Tridecanoyl-D-erythro-sphinganine-d7**?

For optimal stability, **N-Tridecanoyl-D-erythro-sphinganine-d7** should be stored at -20°C.^[1]
^[2] It is supplied as a powder and should be kept in a tightly sealed container to prevent moisture absorption.

Q2: What is the expected shelf-life of this product?

When stored correctly at -20°C in its powdered form, **N-Tridecanoyl-D-erythro-sphinganine-d7** is stable for at least one year from the date of receipt.^{[1][2][3]}

Q3: How should I prepare stock solutions?

It is recommended to dissolve the powdered compound in a suitable organic solvent. While specific solubility data for **N-Tridecanoyl-D-erythro-sphinganine-d7** is not readily available, similar N-acyl-sphinganine derivatives are soluble in solvents like DMSO, methanol, and ethanol/water mixtures, sometimes requiring warming and sonication to fully dissolve. For example, related compounds can be prepared at concentrations of 5 mg/mL in DMSO or 10 mg/mL in methanol or an ethanol:water (95:5) mixture.

Q4: How stable are solutions of **N-Tridecanoyl-D-erythro-sphinganine-d7**?

Once dissolved, it is best practice to use the solution as fresh as possible. If storage is necessary, aliquot the stock solution into smaller volumes in tightly sealed vials and store at -20°C or -80°C to minimize freeze-thaw cycles. The stability of the compound in solution will depend on the solvent used and the storage conditions.

Q5: Is this compound sensitive to light?

Based on information for the related compound sphinganine-d7, **N-Tridecanoyl-D-erythro-sphinganine-d7** is not expected to be light-sensitive.^[4] However, as a general laboratory precaution, it is always advisable to store standards and reagents in the dark or in amber vials.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent or low signal in mass spectrometry analysis	Degradation of the standard: The compound may have degraded due to improper storage or handling.	Verify that the compound has been stored at -20°C as a powder. If using a stock solution, ensure it was stored properly and has not undergone multiple freeze-thaw cycles. Prepare a fresh stock solution from the powder.
Incomplete dissolution: The compound may not be fully dissolved in the chosen solvent.	Try gently warming the solution and using sonication to ensure complete dissolution. Confirm the solubility of the compound in your chosen solvent.	
Precipitation of the compound: The compound may have precipitated out of solution, especially at lower temperatures.	Before use, visually inspect the solution for any precipitate. If present, gently warm and sonicate the solution to redissolve the compound.	
Unexpected peaks in the mass spectrum	Contamination: The sample or solvent may be contaminated.	Use high-purity solvents and clean labware. Run a solvent blank to check for background contamination.
Hydrolysis: The amide bond of the molecule may have hydrolyzed, resulting in peaks corresponding to sphinganine-d7 and tridecanoic acid.	This is more likely to occur if the compound has been exposed to strong acids or bases, or high temperatures for extended periods. Ensure sample processing and storage conditions are neutral and at appropriate temperatures.	

Stability and Storage Data Summary

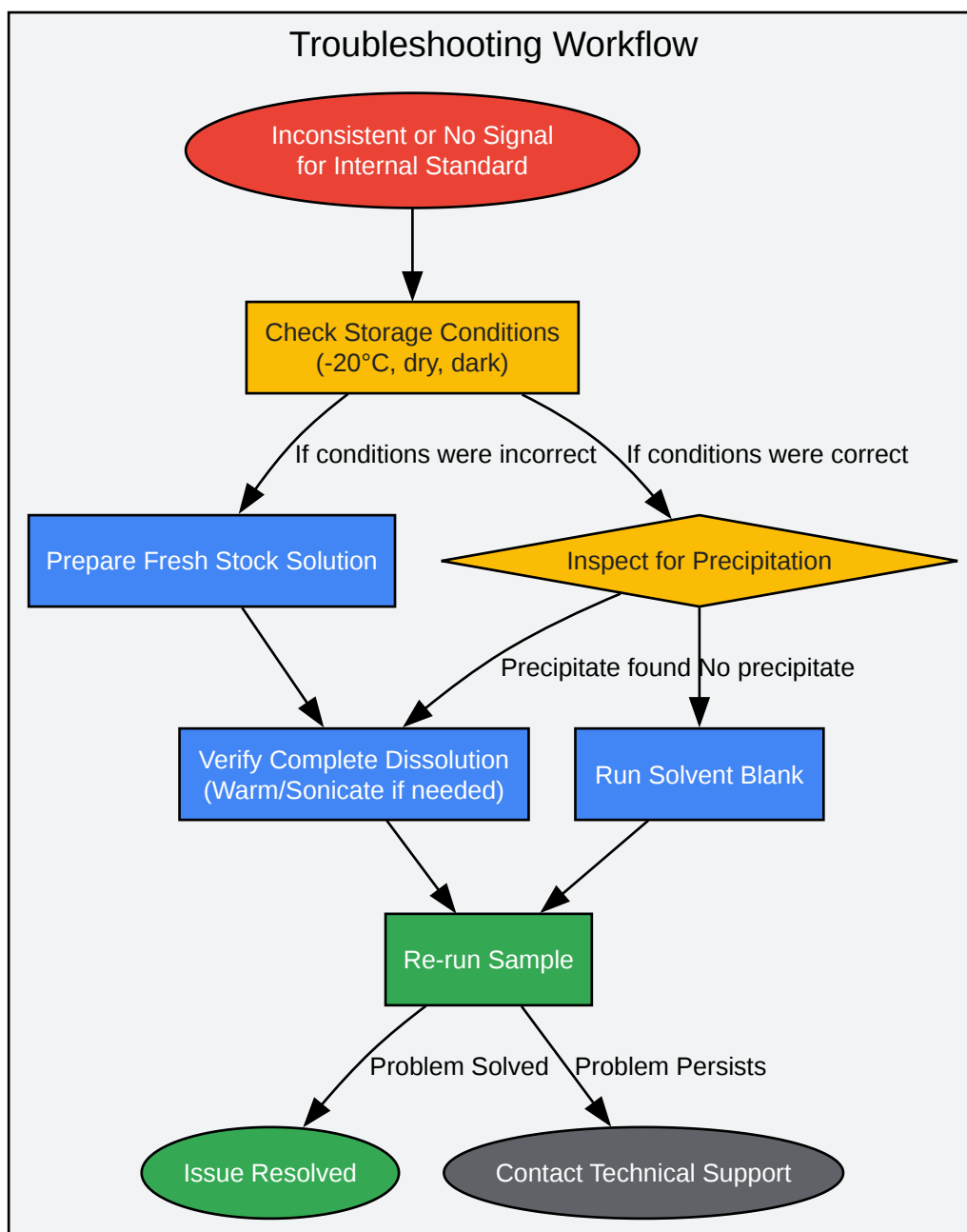
The following table summarizes the storage conditions and stability for **N-Tridecanoyl-D-erythro-sphinganine-d7** and related compounds.

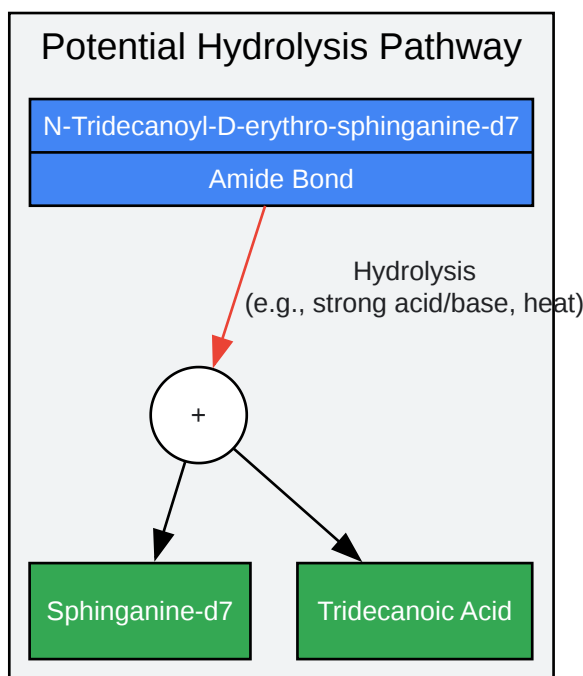
Compound	Physical State	Storage Temperature	Shelf Life
N-Tridecanoyl-D-erythro-sphinganine-d7	Powder	-20°C	One year from receipt[1]
C24 Ceramide-d7 (d18:1-d7/24:0)	Powder	-20°C	One year from receipt[2]
C15 Glycosyl (β) Ceramide-d7	Powder	-20°C	One year from receipt[3]
Sphinganine-d7	Powder	-20°C	1 Year[4]
N-palmitoyl-1-deoxy-D-erythro-sphinganine	Powder	<-20°C	Up to one year
Sphinganine (d17:0)	Powder	-20°C	1 Year

Experimental Protocols & Workflows

Standard Troubleshooting Workflow for Mass Spectrometry Analysis

This workflow outlines the steps to take when encountering issues with the **N-Tridecanoyl-D-erythro-sphinganine-d7** internal standard in a mass spectrometry experiment.





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References

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